

Spectroscopic Data for 4-Chlorosulfonylcinnamic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Chlorosulfonylcinnamic acid

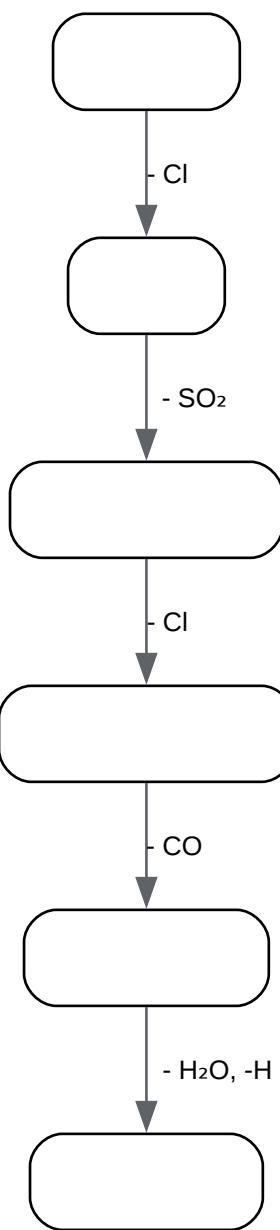
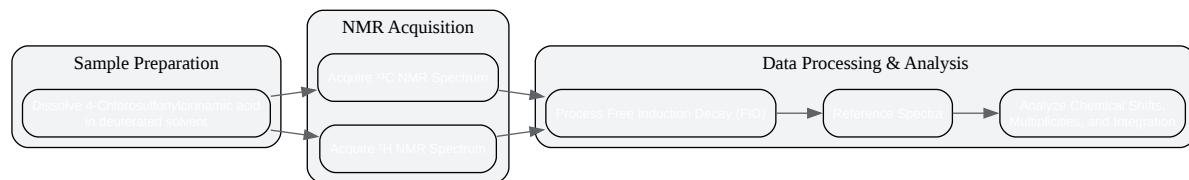
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This technical guide provides a comprehensive analysis of the expected spectroscopic data for **4-Chlorosulfonylcinnamic acid**, a molecule of significant interest in synthetic chemistry and drug development. While experimentally-derived spectra for this specific compound are not widely available in public databases, this document leverages established spectroscopic principles and data from the closely related analogue, 4-chlorocinnamic acid, to provide a robust predictive characterization. This guide is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural features of this compound through spectroscopic analysis.

Molecular Structure and Functional Group Analysis

4-Chlorosulfonylcinnamic acid is a derivative of cinnamic acid, featuring a phenyl ring substituted at the para position with a chlorosulfonyl group. The molecule also possesses a carboxylic acid functional group and a trans-alkene linkage. These structural motifs give rise to characteristic signals in various spectroscopic techniques.



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